

Tantalum(V) butoxide molecular weight and formula

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Compound of Interest

Compound Name: Tantalum(V) butoxide

Cat. No.: B8249264

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An In-depth Technical Guide on Tantalum(V) Butoxide

This guide provides essential information regarding the molecular weight and chemical formula of **Tantalum(V) butoxide**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Properties

Tantalum(V) butoxide, also known as tantalum(V) n-butoxide or pentabutoxytantalum, is a metal alkoxide. It serves as a precursor for the synthesis of tantalum oxide nanoparticles and in the sol-gel deposition of various thin films.

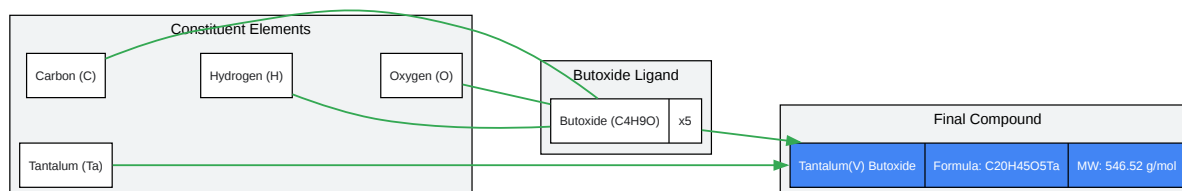
Data Presentation

The fundamental quantitative data for **Tantalum(V) butoxide** is summarized in the table below for clarity and ease of comparison.

Property	Value	Citations
Molecular Formula	C20H45O5Ta	[1][2]
Linear Formula	Ta(OCH2CH2CH2CH3)5	[1][3][4]
Molecular Weight	546.52 g/mol	[1][2][3][4]
Alternate Molecular Formula	C20H50O5Ta	[5]
Alternate Molecular Weight	551.6 g/mol	[5]

Logical Relationship of Tantalum(V) Butoxide Components

The following diagram illustrates the constituent parts of **Tantalum(V) butoxide** and their relationship to its overall molecular formula and weight.



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References

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